

Technical Support Center: Peptide 17 (YAP-TEAD Inhibitor 1)

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Compound of Interest

Compound Name: YAP-TEAD Inhibitor 1 (Peptide 17)

Cat. No.: B8256830

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Storage, Stability, and Reconstitution Protocols[1]

Core Storage Directives: Lyophilized vs. Solution

The stability of Peptide 17 is dictated by its cyclic structure and disulfide bond integrity. The transition from a lyophilized solid to a solvated state exponentially increases the rate of hydrolysis, oxidation, and disulfide scrambling.

Q: I just received my shipment. How should I store the lyophilized vial?

A: Immediate thermal stabilization is required. Upon receipt, do not leave the vial on the benchtop. Although Peptide 17 is shipped at ambient temperature (stable for days), long-term integrity requires a desiccated, frozen environment.[1]

- Standard Protocol: Store at -20°C (or -80°C for >1 year).
- Critical Requirement: Keep desiccated. Moisture is the primary catalyst for deamidation and hydrolysis. Ensure the vial is tightly sealed, preferably in a secondary container with silica gel.

- Shelf Life: 36 months under optimal conditions (-20°C, desiccated).

Q: Can I store Peptide 17 in solution for future use?

A: Only with strict caveats. Solution storage is the "Danger Zone" for Peptide 17. Once reconstituted, the peptide is vulnerable to aggregation and enzymatic degradation (if not sterile).

| State | Temperature | Max Stability | Risk Factors |
|--------------------|-------------|-----------------|---|
| Lyophilized | -20°C | 36 Months | Moisture absorption (hygroscopic) |
| Solution (DMSO) | -20°C | 1 Month | Freeze-thaw cycles, DMSO hygroscopicity |
| Solution (Aqueous) | 4°C | < 24 Hours | Hydrolysis, Aggregation, Adsorption |
| Solution (Aqueous) | -20°C | NOT RECOMMENDED | pH shifts during freezing (eutectic points) |

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Expert Insight: We strongly advise against storing aqueous aliquots. Water expands upon freezing, and buffer salts can crystallize differentially, causing massive pH swings (eutectic effect) that can cleave the peptide or scramble the disulfide bridge. Store stock solutions only in anhydrous DMSO.

Reconstitution & Solubility Troubleshooting

Q: Peptide 17 is not dissolving in my buffer (PBS/Media). What is wrong?

A: Peptide 17 is hydrophobic and cyclic. It will not dissolve directly in aqueous buffers like PBS or cell culture media at high concentrations.

Correct Protocol (The "DMSO Push"):

- Primary Solvation: Dissolve the lyophilized powder in 100% anhydrous DMSO to create a high-concentration Stock Solution (e.g., 10 mM or 50 mM).
 - Why? DMSO disrupts inter-peptide hydrophobic interactions, preventing aggregation.
- Secondary Dilution: Dilute this stock solution into your aqueous buffer immediately before use.
 - Limit: Keep the final DMSO concentration < 0.5% (or < 0.1% for sensitive cell lines) to avoid solvent cytotoxicity.

Q: I see a white precipitate after diluting the DMSO stock into PBS. Why?

A: This is "Crash-Out" precipitation.^[1] It occurs when the hydrophobic peptide concentration exceeds its solubility limit in the aqueous phase, or if the mixing is too rapid.

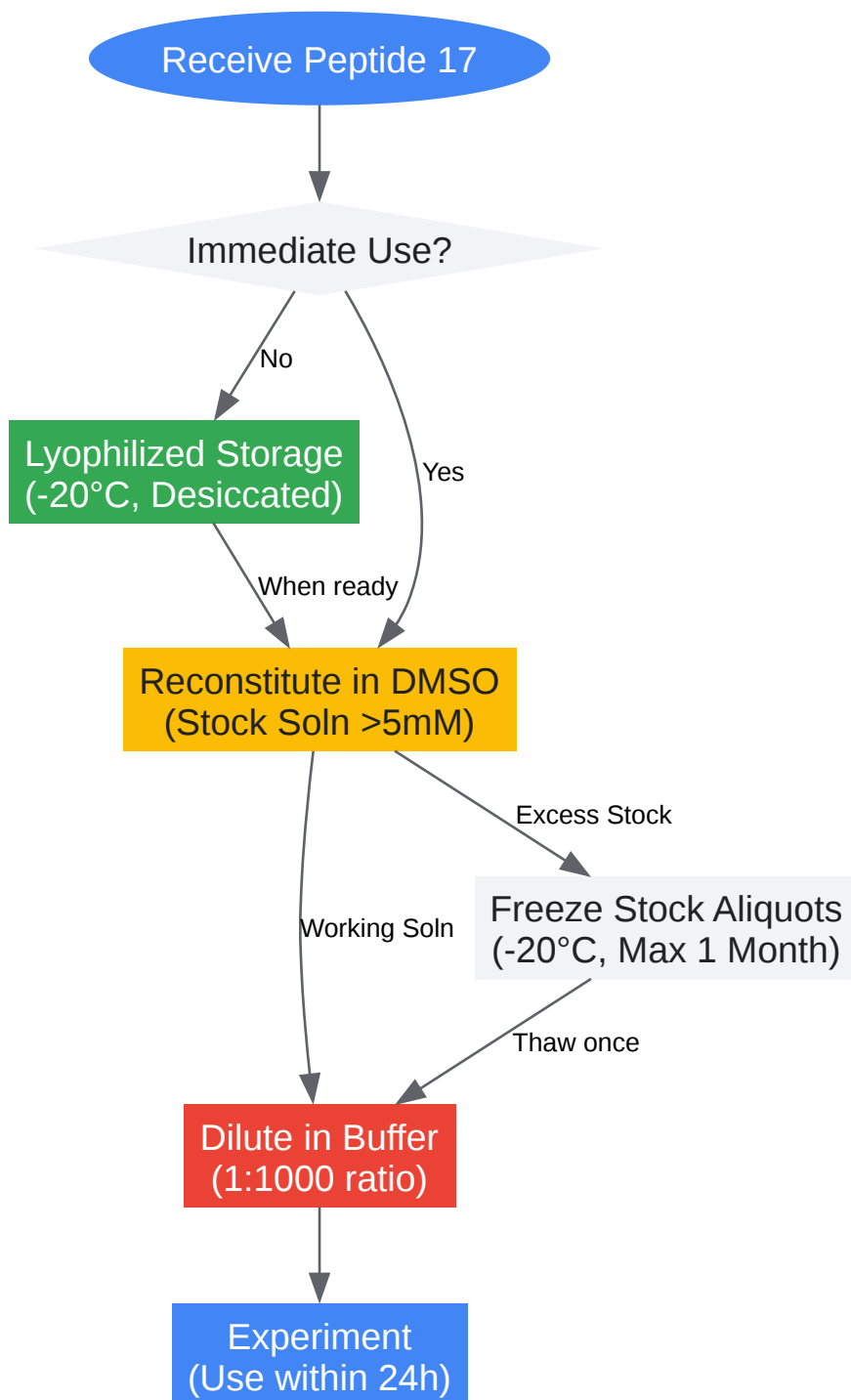
Troubleshooting Steps:

- Step 1: Vortex the DMSO stock immediately before pipetting.
- Step 2: Add the DMSO stock to the buffer dropwise while vortexing the buffer gently. Do not blast the stock into the buffer.
- Step 3: If precipitation persists, sonicate the solution for 15–30 seconds.
- Step 4: Verify your concentration. For Peptide 17, aqueous concentrations above 50–100 μM may be thermodynamically unstable without a carrier protein (like BSA).

Visualizing the Workflow

The following diagrams illustrate the decision logic for storage and the correct reconstitution pathway to avoid experimental failure.

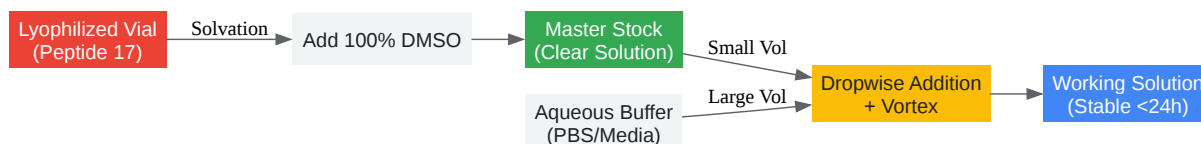
Figure 1: Storage & Handling Decision Tree



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Caption: Decision logic for maximizing Peptide 17 shelf-life. Note the critical branching between immediate use and DMSO stock storage.

Figure 2: The "DMSO Push" Reconstitution Protocol



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Caption: Correct reconstitution method to prevent hydrophobic "crash-out" precipitation.

Advanced FAQ: Mechanism & Integrity

Q: How does the disulfide bond affect storage?

A: Peptide 17 (YAP-TEAD Inhibitor) is a cyclic peptide stabilized by a disulfide bridge (Cys-Cys).[1]

- Risk: In solution, particularly at pH > 7.5, "disulfide scrambling" can occur where the bond breaks and reforms incorrectly (or forms dimers with other peptide molecules).
- Prevention: Keep stock solutions acidic or neutral. Avoid storing in basic buffers. If long-term aqueous storage is unavoidable (not recommended), use a buffer at pH 6.0.[1]

Q: I froze my aqueous solution and now it's inactive.

Why?

A: You likely encountered the "Freeze-Concentration Effect".[1] When an aqueous buffer freezes, pure water crystallizes first, concentrating the salts and peptide in the remaining liquid pockets. This can shift the pH dramatically (e.g., Sodium Phosphate buffer can shift from pH 7.0 to pH 3.5 during freezing). This acidity, combined with high salt concentration, can denature the peptide or hydrolyze the amide bonds.

- Rule: Never freeze working dilutions (aqueous). Only freeze DMSO stocks.

Q: What is the IC50 I should expect?

A: Based on surface plasmon resonance (SPR) and competitive binding assays, Peptide 17 disrupts the YAP-TEAD interaction with an IC50 of ~25 nM and a Kd of 15 nM [1][2]. If your assay requires μM concentrations to see an effect, suspect degradation or precipitation.

Appendix A: Myristoyl Pentapeptide-17 (Cosmetic)

If you are working with the eyelash/cosmetic peptide (SymPeptide), use these simplified rules:

- Solubility: Soluble in water (due to high Lysine content).[2]
- Storage: Store powder at 2-8°C. Stable for 24 months.
- Handling: Much more robust than the YAP-TEAD inhibitor.[1] Can be formulated in gels/serums at room temperature.

References

- Hu, T., et al. (2014).[3] "Structure-Based Design and Synthesis of Potent Cyclic Peptides Inhibiting the YAP–TEAD Protein–Protein Interaction." ACS Medicinal Chemistry Letters, 5(9), 1027–1031. [1]
- Selleck Chemicals.[4] "YAP-TEAD Inhibitor 1 (Peptide 17) Datasheet." Selleckchem.com.
- MedKoo Biosciences. "Myristoyl Pentapeptide-17 Product Data." MedKoo.com. [1]
- Gogia, N., et al. (2021).[5] "Hippo signaling: bridging the gap between cancer and neurodegenerative disorders." [5] Neural Regeneration Research, 16(4), 643.[5]

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Sources

- 1. medkoo.com [medkoo.com]
- 2. [Myristoyl Pentapeptide-17](http://en.youngshechem.com) [en.youngshechem.com]

- [3. Structure-Based Design and Synthesis of Potent Cyclic Peptides Inhibiting the YAP–TEAD Protein–Protein Interaction - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. citeab.com \[citeab.com\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
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